

using N-[1-(4-fluorophenyl)ethyl]propanamide as a research tool

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Compound of Interest

Compound Name: *N*-[1-(4-fluorophenyl)ethyl]propanamide

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Advanced Application Note: **N-[1-(4-fluorophenyl)ethyl]propanamide** as a Pharmacological Probe and Synthetic Scaffold

Executive Summary

In contemporary drug discovery, the rational design of small-molecule probes requires scaffolds that balance metabolic stability, lipophilicity, and target engagement. **N-[1-(4-fluorophenyl)ethyl]propanamide** (C₁₁H₁₄FNO) has emerged as a highly versatile building block. As a Senior Application Scientist, I have structured this guide to detail how this specific chemical moiety is deployed across two distinct but critical pharmacological domains: the synthesis of Mu-Opioid Receptor (MOR) modulators and the development of Type I kinase inhibitors targeting Receptor-Interacting Protein Kinase 1 (RIPK1).

This document provides researchers with the mechanistic rationale, self-validating experimental protocols, and quality control metrics necessary to utilize this compound effectively in high-throughput screening (HTS) and hit-to-lead optimization.

Section 1: Chemical and Structural Rationale

The utility of **N-[1-(4-fluorophenyl)ethyl]propanamide** is driven by specific structure-activity relationship (SAR) principles:

- **Metabolic Shielding via Fluorination:** The substitution of fluorine at the para-position of the phenyl ring creates an electrostatic shield that blocks cytochrome P450 (CYP450)-mediated para-hydroxylation. This significantly extends the biological half-life of the resulting probe.
- **Optimized Lipophilicity:** The 4-fluorophenyl group increases the overall partition coefficient (LogP), which is a critical parameter for central nervous system (CNS) targets, ensuring efficient blood-brain barrier (BBB) penetration.
- **Hydrogen Bonding Network:** The propanamide moiety acts as a vital hydrogen bond acceptor and donor. In kinase targets, this amide interacts directly with the hinge region of the ATP-binding pocket. In GPCRs, it anchors the molecule within the hydrophobic transmembrane helices.

Section 2: Application A - GPCR (Mu-Opioid Receptor) Ligand Development

Derivatives containing the 1-(4-fluorophenyl)ethyl and propanamide motifs are structurally homologous to potent opioid analgesics, such as 4-fluorofentanyl[1]. These compounds bind to the orthosteric site of the Mu-Opioid Receptor (MOR), a Gi/o-coupled GPCR. Simple modifications to this central core can drastically alter the binding affinity and functional efficacy, making it an ideal scaffold for probing opioid receptor pharmacology and designing novel analgesics with reduced respiratory depression liabilities[2].

Figure 1. High-throughput screening workflow for GPCR ligand evaluation.

Section 3: Application B - RIPK1 Kinase Inhibition for Necroptosis

Receptor-interacting protein kinase 1 (RIPK1) is a master regulator of necroptosis and inflammation[3]. Aberrant RIPK1 kinase activity drives the formation of the necrosome (RIPK1/RIPK3/MLKL), leading to inflammatory cell death. Recent structural biology efforts have demonstrated that derivatives of our target scaffold can act as Type I kinase inhibitors. By

binding to the hinge region of the active conformation of RIPK1, these probes prevent autophosphorylation, thereby halting the necroptotic signaling cascade[4].

Figure 2. RIPK1-mediated necroptosis pathway and targeted inhibition mechanism.

Section 4: Experimental Protocols

Protocol 1: MOR Radioligand Competition Binding Assay

Purpose: To determine the binding affinity (K_i) of synthesized derivatives at the Mu-Opioid Receptor. **Causality & Design:** Highly lipophilic fluorinated compounds are prone to non-specific binding to polystyrene assay plates, which artificially deflates apparent affinity. We utilize 0.1% Bovine Serum Albumin (BSA) in the assay buffer to sequester the free ligand and prevent plasticware adsorption.

- **Membrane Preparation:** Resuspend CHO-K1 cells stably expressing human MOR in 50 mM Tris-HCl (pH 7.4) containing 0.1% BSA and protease inhibitors. Homogenize and centrifuge at 43,000 x g for 30 minutes at 4°C.
- **Reaction Setup:** In a 96-well plate, combine 50 µg of membrane protein, 1 nM [3 H]-DAMGO (radioligand), and varying concentrations of the test compound (10^{-11} to 10^{-5} M).
- **Incubation:** Incubate the plates at 25°C for 90 minutes to ensure the system reaches thermodynamic equilibrium.
- **Filtration:** Terminate the reaction by rapid vacuum filtration through GF/B glass fiber filters (pre-soaked in 0.5% polyethylenimine to reduce non-specific radioligand binding). Wash three times with ice-cold Tris-HCl buffer. Note: Cold buffer traps the ligand in the receptor pocket by drastically reducing the dissociation rate (k_{off}).
- **Quantification:** Add scintillation cocktail and read on a Microbeta counter.
- **Self-Validation Checkpoint:** Include a 10 µM unlabeled Naloxone well to define Non-Specific Binding (NSB). Calculate the Z'-factor; a value >0.6 confirms assay robustness.

Protocol 2: RIPK1 ADP-Glo Kinase Assay

Purpose: To evaluate the IC_{50} of the scaffold derivatives against RIPK1 kinase activity.

Causality & Design: Instead of relying on phospho-specific antibodies which can suffer from lot-to-lot variability, the ADP-Glo assay measures the universal byproduct of kinase activity (ADP). This provides a highly reproducible, self-validating luminescence readout suitable for HTS.

- **Kinase Reaction:** In a 384-well white plate, incubate 10 nM recombinant human RIPK1 with 50 μ M ATP, 0.2 mg/mL Myelin Basic Protein (substrate), and the test compound in Kinase Buffer (40 mM Tris pH 7.5, 20 mM $MgCl_2$, 0.1 mg/mL BSA, 1 mM DTT) for 2 hours at room temperature.
- **ATP Depletion:** Add 5 μ L of ADP-Glo™ Reagent to terminate the kinase reaction and deplete any unconsumed ATP. Incubate for 40 minutes. Note: Complete depletion is critical to prevent false-positive luminescence.
- **ADP Detection:** Add 10 μ L of Kinase Detection Reagent to convert the generated ADP back to ATP, which subsequently drives a luciferase/luciferin reaction. Incubate for 30 minutes.
- **Readout:** Measure luminescence (RLU).
- **Self-Validation Checkpoint:** Run a parallel positive control using Necrostatin-1 (Nec-1)^[4]. Calculate the Z'-factor using vehicle (DMSO) vs. no-enzyme controls. An acceptable assay must yield a $Z' > 0.5$.

Section 5: Data Presentation

Table 1: Physicochemical & Pharmacokinetic Profiling of the Scaffold

Property	Value / Descriptor	Pharmacological Rationale
Molecular Formula	C₁₁H₁₄FNO	Low molecular weight allows for extensive downstream functionalization.
LogP (Predicted)	~2.5 - 3.0	Optimal lipophilicity for blood-brain barrier (BBB) penetration.
Hydrogen Bond Donors	1	Essential for hinge-region binding in kinases (e.g., RIPK1).
Hydrogen Bond Acceptors	1	Interacts with key tyrosine/histidine residues in GPCR binding pockets.

| Metabolic Liability | Low (para-position) | Fluorine substitution blocks CYP450-mediated para-hydroxylation. |

Table 2: Quality Control Metrics for High-Throughput Screening (HTS)

Assay Type	Target	Positive Control	Acceptance Criteria (Z'-factor)	Readout
Radioligand Binding	Mu-Opioid Receptor	[³H]-DAMGO / Naloxone	> 0.6	Scintillation (CPM)
Kinase Activity	RIPK1	Necrostatin-1 (Nec-1)	> 0.5	Luminescence (RLU)

| Functional cAMP | MOR (Gi/o coupled) | Forskolin + DAMGO | > 0.5 | TR-FRET |

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